

Application Notes and Protocols: CTS-1027 for Animal Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CTS-1027, also known as Ro 1130830 or RS 130830, is a potent and selective small molecule inhibitor of several matrix metalloproteinases (MMPs).[1] Excessive MMP activity is implicated in the pathogenesis of various acute and chronic inflammatory and fibrotic diseases.[2][3] CTS-1027 has demonstrated therapeutic potential in preclinical models by attenuating tissue injury and fibrosis, particularly in the context of liver disease.[2][3] These application notes provide detailed protocols for the preparation and administration of CTS-1027 in animal studies, based on established methodologies.

Quantitative Data Summary

The following tables summarize the key quantitative data for **CTS-1027** based on available preclinical research.

Table 1: In Vitro Inhibitory Activity of CTS-1027

Target MMP	IC50 (nM)	Selectivity
MMP-2	0.3	>1000-fold vs. MMP-1
MMP-13	0.5	>1000-fold vs. MMP-1



Data sourced from MedchemExpress.[1]

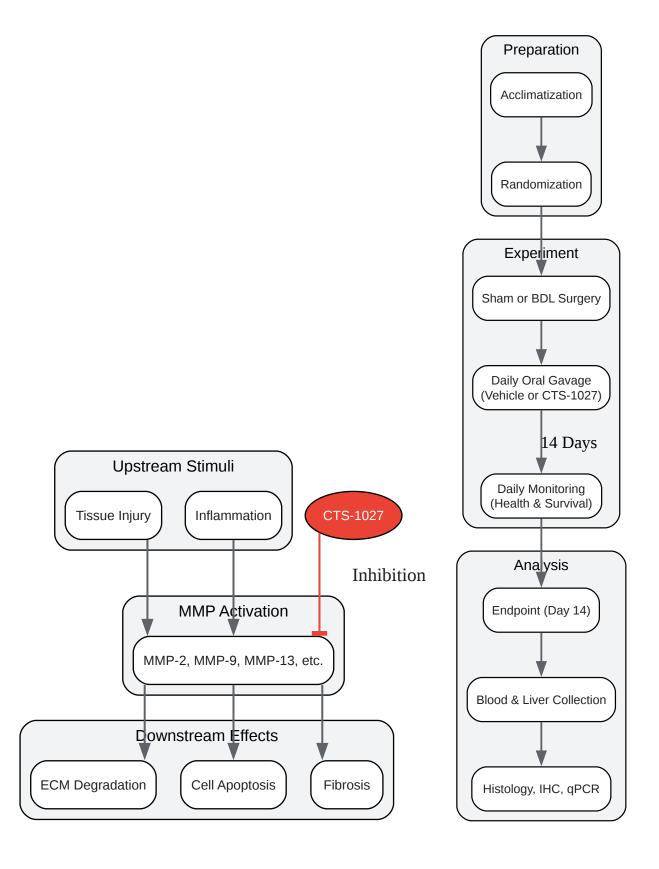
Table 2: In Vivo Efficacy in a Bile Duct Ligation (BDL) Mouse Model[2][3]

Parameter	Vehicle Control	CTS-1027 (10 mg/kg)	Outcome
Hepatocyte Apoptosis	High	3-fold reduction	Significant reduction (p<0.01)
Bile Infarcts	High	70% reduction	Significant reduction in liver injury
Stellate Cell Activation	High	Reduced	Attenuation of fibrogenic markers
Animal Survival (14 days)	Lower	Improved	Statistically significant improvement (p<0.05)

Signaling Pathway

CTS-1027 exerts its therapeutic effects by inhibiting the activity of specific matrix metalloproteinases. These enzymes play a crucial role in the degradation of the extracellular matrix and are involved in signaling pathways that regulate inflammation, apoptosis, and fibrosis.





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